Spectroscopic analysis of 3-(3-Chlorophenyl)-1h-pyrazole-4-carbaldehyde

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Compound of Interest

Compound Name:	*3-(3-Chlorophenyl)-1h-pyrazole-4-carbaldehyde*
CAS No.:	*681260-24-2*
Cat. No.:	*B1302663*

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An In-Depth Technical Guide to the Spectroscopic Analysis of **3-(3-Chlorophenyl)-1H-pyrazole-4-carbaldehyde**

Introduction

3-(3-Chlorophenyl)-1H-pyrazole-4-carbaldehyde is a heterocyclic compound of significant interest in medicinal chemistry and materials science. As a derivative of the pyrazole scaffold, a privileged structure in drug discovery, it serves as a crucial building block for the synthesis of novel therapeutic agents, including potential kinase inhibitors and anti-inflammatory compounds. The precise substitution pattern—a 3-chlorophenyl group at the 3-position and a formyl group at the 4-position—creates a unique electronic and steric environment that dictates its reactivity and biological activity.

Accurate structural elucidation and purity assessment are non-negotiable prerequisites for its use in any research or development context. Spectroscopic analysis provides the definitive toolkit for this purpose. This guide offers a detailed, first-principles approach to the comprehensive spectroscopic characterization of this molecule, grounded in established

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analytical methodologies. We will explore the application of Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR) Spectroscopy, Mass Spectrometry (MS), and UV-Visible (UV-Vis) Spectroscopy, explaining not just the expected data but the underlying chemical principles that give rise to them.

Molecular Structure and Spectroscopic Overview

To interpret spectroscopic data, a clear understanding of the molecule's architecture is essential. The structure consists of a five-membered pyrazole ring, substituted with a 3-chlorophenyl group and a carbaldehyde functional group. The presence of aromatic rings, heteroatoms (N), and a highly polar carbonyl group (C=O) results in a rich and informative spectroscopic profile.

Caption: Molecular structure of **3-(3-Chlorophenyl)-1H-pyrazole-4-carbaldehyde** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. We will examine both ^{1}H and ^{13}C NMR.

^{1}H NMR Spectroscopy

Proton NMR provides information on the number of distinct proton environments, their electronic surroundings, and their proximity to other protons.

Rationale and Expected Spectrum:

- NH Proton: The proton on the pyrazole nitrogen (N1-H) is acidic and often exchanges with trace water in the solvent. It is expected to appear as a broad singlet at a very downfield chemical shift (>10 ppm), due to hydrogen bonding and the aromatic nature of the ring.
- Aldehyde Proton (CHO): This proton is directly attached to a carbonyl carbon, which is strongly electron-withdrawing. This deshielding effect shifts its signal significantly downfield, typically appearing as a sharp singlet between 9.5 and 10.5 ppm.
- Pyrazole Proton (C5-H): This is the lone proton on the pyrazole ring. It is part of an aromatic system and is adjacent to a nitrogen atom, placing it in the range of 8.0-8.5 ppm as a singlet.

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- Chlorophenyl Protons: The 3-chlorophenyl group will produce four signals in the aromatic region (7.2-8.0 ppm). Due to the meta-substitution, we expect:
  - One proton at the C2' position (between the point of attachment and the chlorine) appearing as a triplet or a narrow multiplet.
  - Three other protons (C4', C5', C6') appearing as distinct multiplets, with coupling constants characteristic of ortho, meta, and para relationships.

Table 1: Predicted ^{1}H NMR Chemical Shifts and Multiplicities

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
N-H (Pyrazole)	**> 10.0**	**Broad Singlet**	**1H**
CHO (Aldehyde)	9.5 - 10.5	Singlet	1H
C5-H (Pyrazole)	8.0 - 8.5	Singlet	1H

| Ar-H (Chlorophenyl) | 7.2 - 8.0 | Multiplets | 4H |

Experimental Protocol:

- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$). DMSO-d_6 is often preferred as it helps in observing exchangeable protons like N-H.
- Instrumentation: Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer.
- Acquisition Parameters:
  - Pulse Angle: 30-45°
  - Acquisition Time: ~3-4 seconds
  - Relaxation Delay: 2-5 seconds
  - Number of Scans: 16-64 (adjust for signal-to-noise)

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- Processing: Apply Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale to the residual solvent peak (e.g., DMSO at 2.50 ppm).

^{13}C NMR Spectroscopy

Carbon-13 NMR reveals the number of unique carbon environments and provides insight into their functional group identity.

Rationale and Expected Spectrum:

- Carbonyl Carbon (CHO): The aldehyde carbon is highly deshielded and will be the most downfield signal, typically appearing between 185 and 195 ppm.
- Aromatic and Pyrazole Carbons: The carbons of the pyrazole and chlorophenyl rings will appear in the 110-150 ppm range. The carbon bearing the chlorine (C3') will be directly influenced by the halogen, and its chemical shift can be predicted using incremental rules. The pyrazole carbons (C3, C4, C5) will have distinct shifts, with C3 and C4 being quaternary and C5 being a methine (CH) group.
- DEPT-135 Experiment: A Distortionless Enhancement by Polarization Transfer (DEPT-135) experiment is highly recommended. This secondary experiment distinguishes carbon types: CH_3 and CH groups appear as positive signals, CH_2 groups as negative signals, and quaternary carbons (like C3, C4, and the ipso-carbons of the phenyl ring) are absent. This is invaluable for confirming the C5-H and the quaternary C3/C4 assignments.

Table 2: Predicted ^{13}C NMR Chemical Shifts

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C=O (Aldehyde)	**185 - 195**
C3, C4, C5 (Pyrazole)	110 - 150

| C-Ar (Chlorophenyl) | 120 - 140 |

Fourier-Transform Infrared (FT-IR) Spectroscopy

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FT-IR spectroscopy probes the vibrational modes of molecules, providing a "fingerprint" based on their functional groups.

Rationale and Expected Spectrum:

- N-H Stretch: A moderate to broad absorption band is expected in the 3100-3300 cm^{-1} region, characteristic of the N-H bond in the pyrazole ring. Broadening is due to hydrogen bonding.
- C-H Stretches: Aromatic C-H stretching vibrations will appear as a group of sharp peaks just above 3000 cm^{-1} (e.g., 3050-3100 cm^{-1}). The aldehydic C-H stretch is a key diagnostic peak, appearing as a distinct, often weaker, band around 2850 cm^{-1}.
- C=O Stretch: The carbonyl group of the aldehyde will produce a very strong, sharp absorption band in the region of 1670-1700 cm^{-1}. Its precise position is influenced by conjugation with the pyrazole ring.
- C=C and C=N Stretches: The aromatic rings (pyrazole and phenyl) will show a series of medium-to-strong absorptions in the 1450-1600 cm^{-1} region.
- C-Cl Stretch: A moderate to strong band in the fingerprint region, typically between 700 and 800 cm^{-1}, can be attributed to the C-Cl bond.

Table 3: Key FT-IR Absorption Bands

Functional Group	Vibrational Mode	Expected Wavenumber (cm^{-1})	Intensity
N-H (Pyrazole)	**Stretching**	**3100 - 3300**	**Medium, Broad**
C-H (Aromatic)	Stretching	3050 - 3100	Medium, Sharp
C-H (Aldehyde)	Stretching	~2850	Weak-Medium
C=O (Aldehyde)	Stretching	1670 - 1700	Strong, Sharp
C=C, C=N (Rings)	Stretching	1450 - 1600	Medium-Strong

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| C-Cl | Stretching | 700 - 800 | Medium-Strong |

Experimental Protocol (Attenuated Total Reflectance - ATR):

- Sample Preparation: Place a small amount of the solid powder directly onto the ATR crystal.
- Instrumentation: Use a benchtop FT-IR spectrometer equipped with an ATR accessory.
- Acquisition: Collect a background spectrum of the clean, empty crystal. Then, apply pressure to the sample using the anvil and collect the sample spectrum.
- Parameters: Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} over a range of 4000-400 cm^{-1}.

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight of the compound and offers structural clues based on its fragmentation patterns.

Rationale and Expected Spectrum (Electron Ionization - EI):

- Molecular Ion (M^+): The primary piece of information is the molecular ion peak. The molecular formula is $C_{10}H_7ClN_2O$, giving a monoisotopic mass of approximately 206.02 g/mol .
- Isotope Pattern: A crucial validation feature is the chlorine isotope pattern. Chlorine exists as two major isotopes: ^{35}Cl (~75%) and ^{37}Cl (~25%). Therefore, the mass spectrum will show a molecular ion peak (M^+) at m/z 206 and a prominent M+2 peak at m/z 208, with a relative intensity ratio of approximately 3:1. This pattern is a definitive indicator of the presence of one chlorine atom.
- Key Fragments: Common fragmentation pathways include:
  - Loss of the aldehyde group (-CHO), resulting in a fragment at $[M-29]^+$.
  - Loss of a chlorine atom (-Cl), resulting in a fragment at $[M-35]^+$.
  - Cleavage of the pyrazole ring or the bond connecting the two rings.

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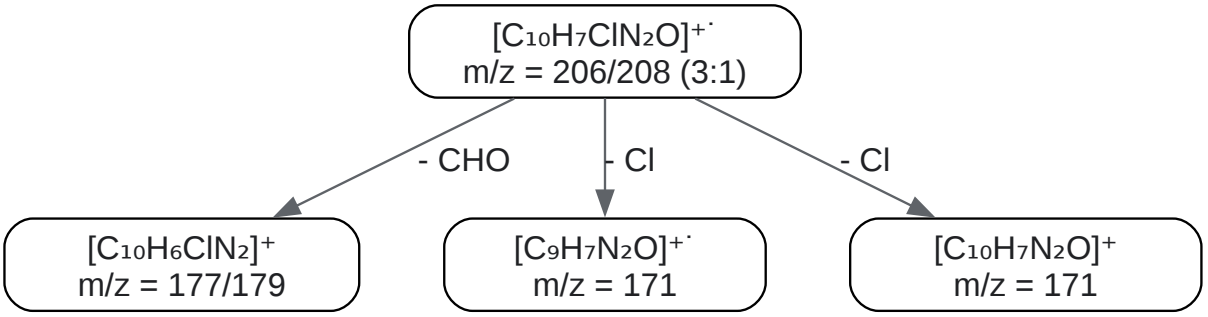

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Caption: Predicted major fragmentation pathways in EI-MS.

Experimental Protocol (Direct Infusion ESI or GC-MS):

- Sample Preparation: Dissolve a small amount of the sample (~1 mg/mL) in a suitable solvent like methanol or acetonitrile for Electrospray Ionization (ESI), or an appropriate volatile solvent for Gas Chromatography-Mass Spectrometry (GC-MS).
- Instrumentation: Utilize a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) for accurate mass measurement or a GC-MS for separation and identification.
- Analysis: Identify the molecular ion peak and its characteristic 3:1 isotope pattern. Analyze the major fragment ions to corroborate the proposed structure.

UV-Visible Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule, which is related to its system of conjugated π-electrons.

Rationale and Expected Spectrum: The molecule contains multiple chromophores—the phenyl ring, the pyrazole ring, and the carbonyl group—all part of a large conjugated system. This is expected to give rise to strong absorptions in the UV region.

- π → π* Transitions: Strong absorption bands are expected between 250-350 nm, corresponding to electronic transitions within the extended conjugated system.

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- n → π* Transitions: A weaker absorption band may be observed at a longer wavelength (>300 nm), corresponding to the transition of a non-bonding electron from the oxygen of the carbonyl group to an anti-bonding π* orbital.

Experimental Protocol:

- Sample Preparation: Prepare a dilute solution of the compound in a UV-transparent solvent (e.g., ethanol or acetonitrile) in a quartz cuvette. A typical concentration is around 10^{-5} M.
- Instrumentation: Use a dual-beam UV-Vis spectrophotometer.
- Acquisition: Record the absorbance spectrum from approximately 200 nm to 600 nm, using the pure solvent as a blank.
- Analysis: Identify the wavelength of maximum absorbance (λ_max) for the major electronic transitions.

Integrated Analysis Workflow

No single technique provides the complete picture. The power of spectroscopic characterization lies in integrating the data from all methods.

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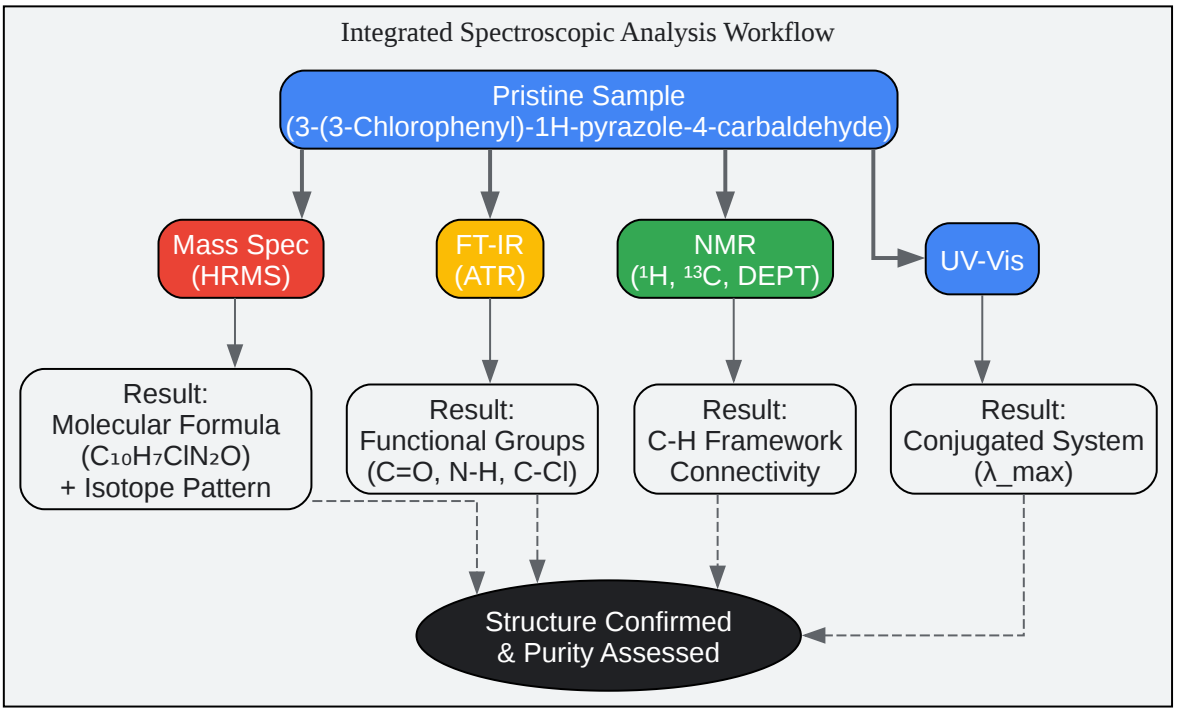

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Caption: Workflow for the integrated spectroscopic confirmation of the target compound.

This systematic approach ensures a robust and unambiguous confirmation of the chemical identity and purity of **3-(3-Chlorophenyl)-1H-pyrazole-4-carbaldehyde**, a critical step before its application in further scientific endeavors.

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